

Taniborbactam: A Technical Guide to a Broad-Spectrum Beta-Lactamase Inhibitor

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Compound of Interest

Compound Name: Taniborbactam

Cat. No.: B611149

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Introduction

Taniborbactam (formerly VNRX-5133) is a novel, non- β -lactam, broad-spectrum β -lactamase inhibitor (BLI) that is being developed to combat antibiotic resistance in Gram-negative bacteria.[1][2] It is unique in its ability to inhibit both serine- β -lactamases (SBLs) of Ambler classes A, C, and D, and metallo- β -lactamases (MBLs) of class B.[1][3][4] This dual-spectrum activity addresses a critical gap in the current arsenal of BLIs, many of which are ineffective against MBLs. This technical guide provides an in-depth overview of the chemical structure, properties, mechanism of action, and key experimental data related to **taniborbactam**.

Chemical Structure and Properties

Taniborbactam is a bicyclic boronate derivative.[5][6] The boron atom is key to its inhibitory activity, enabling it to mimic the tetrahedral transition state of β -lactam hydrolysis.[5]

Chemical Structure:

Chemical structure of taniborbactam.[

IUPAC Name: (3R)-3-[[2-[4-(2-Aminoethylamino)cyclohexyl]acetyl]amino]-2-hydroxy-3,4-dihydro-1,2-benzoxaborinine-8-carboxylic acid[2]

Physicochemical Properties

A summary of the key physicochemical properties of **taniborbactam** is presented in the table below.

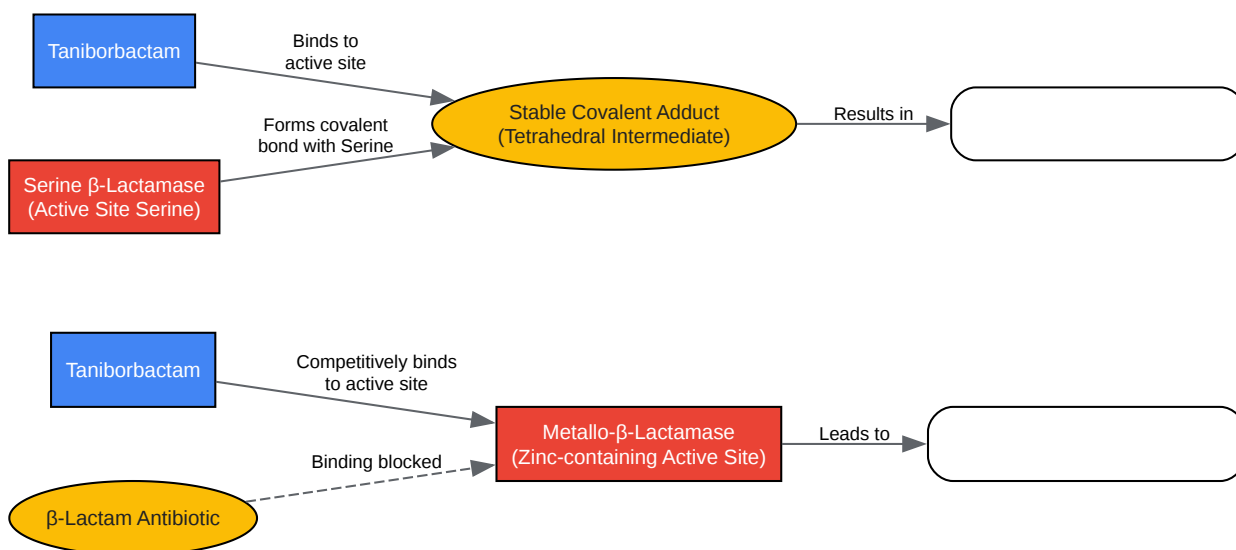
Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₈ BN ₃ O ₅	[2]
Molecular Weight	389.26 g/mol	[2]
CAS Number	1613267-49-4 (free base)	[7]
2244235-49-0 (dihydrochloride)	[8]	
Solubility	Soluble in DMSO and water.[3] [4]	[3][4]
XLogP	1.19	[9]
Hydrogen Bond Donors	5	[9]
Hydrogen Bond Acceptors	7	[9]
Rotatable Bonds	8	[9]
Topological Polar Surface Area	133.91 Å ²	[9]

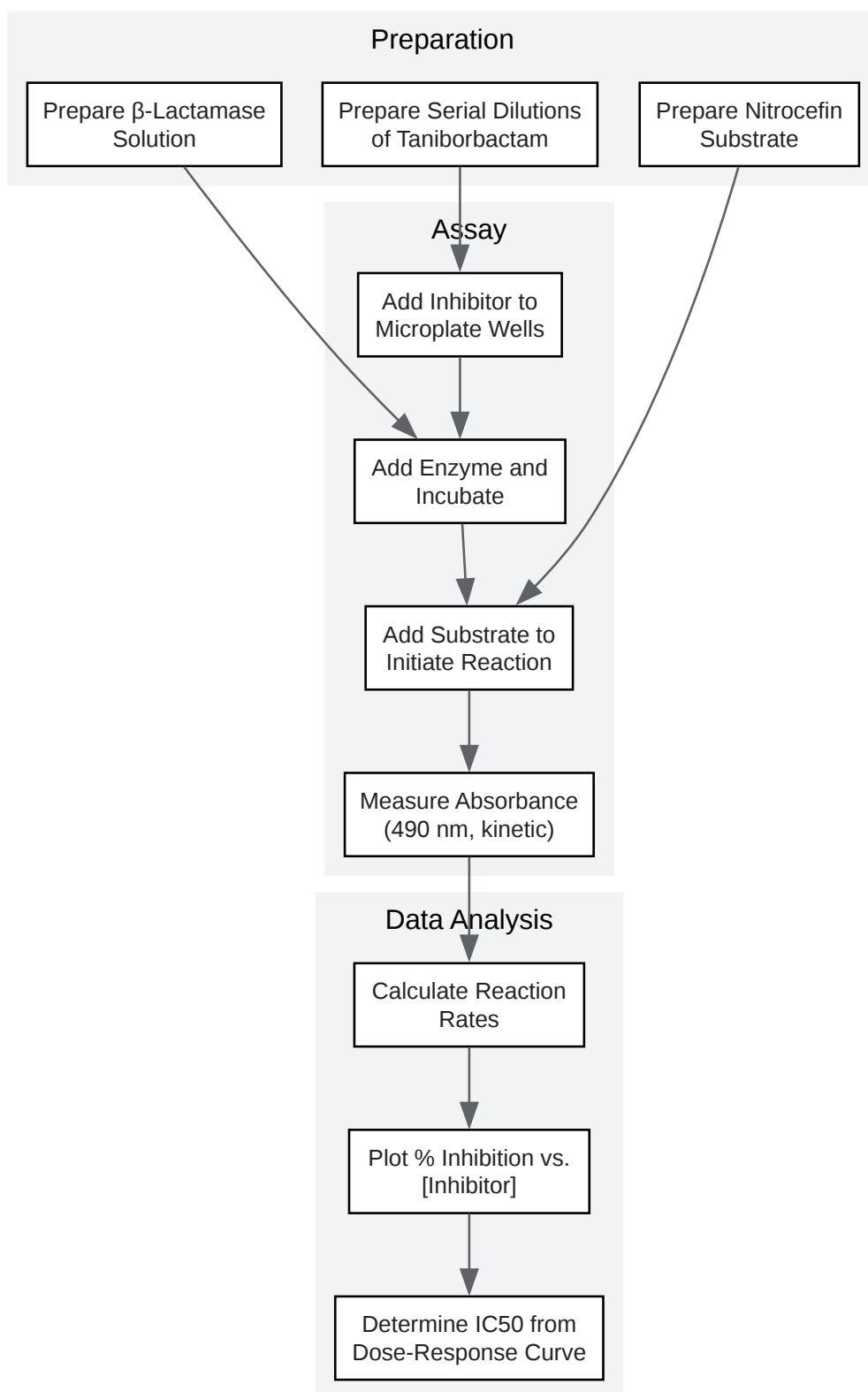
Mechanism of Action

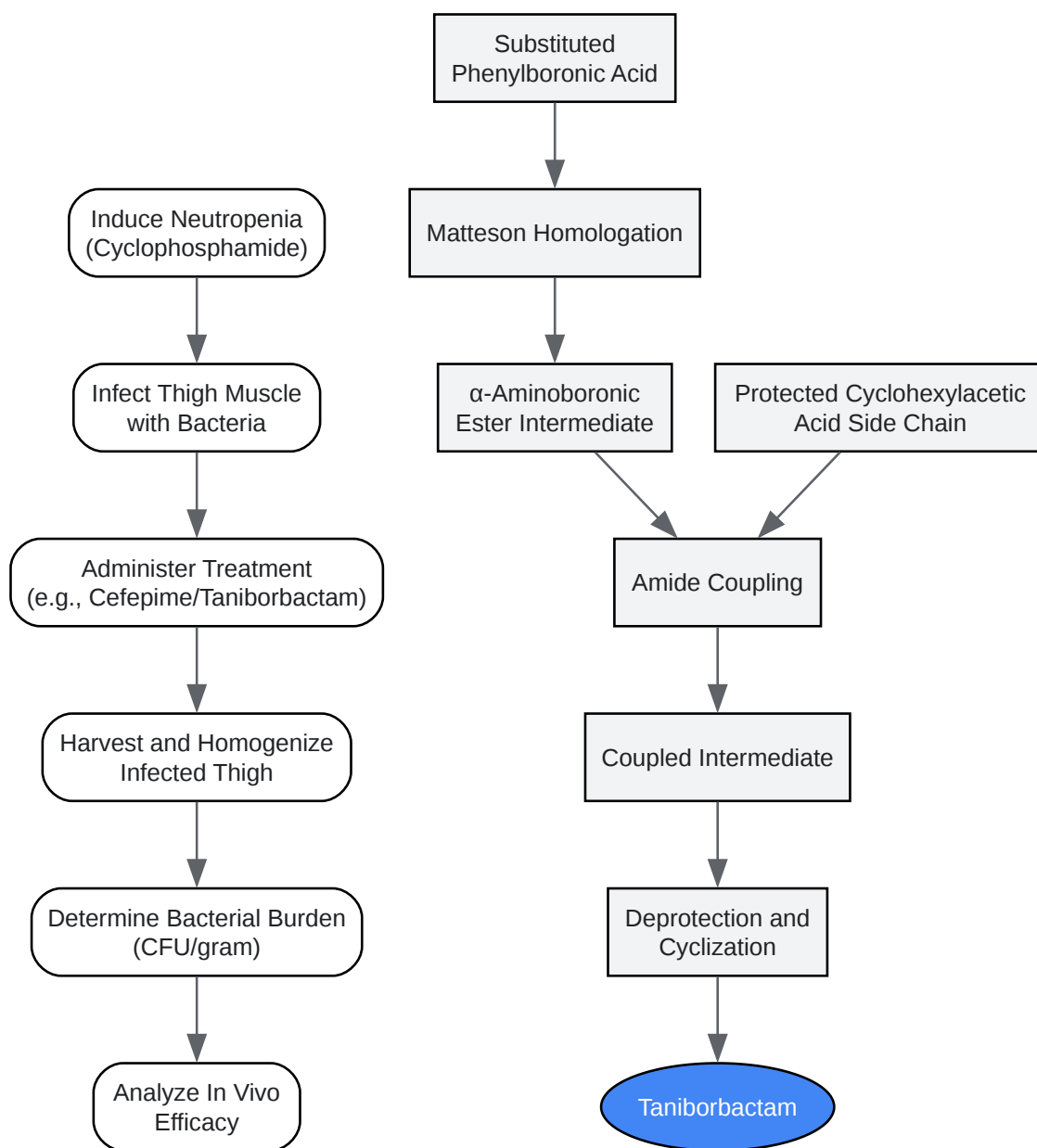
Taniborbactam exhibits a dual mechanism of action, enabling it to inhibit both serine and metallo- β -lactamases through different modes of interaction.

Inhibition of Serine β -Lactamases (SBLs)

Against SBLs (Classes A, C, and D), **taniborbactam** acts as a reversible covalent inhibitor. The boron atom forms a covalent bond with the catalytic serine residue in the active site of the enzyme. This forms a stable, tetrahedral intermediate that mimics the transition state of β -lactam hydrolysis, effectively trapping the enzyme in an inactive state.







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